

Technical Support Center: Optimizing Spray Parameters for Uniform Pyrapropoyne Coverage

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Compound of Interest

Compound Name: *N*-{2-[3-chloro-5-(2-cyclopropylethynyl)pyridin-2-yl]-2-[(propan-2-yloxy)imino]ethyl}-3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carboxamide

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when aiming for uniform spray coverage of the novel fungicide, Pyrapropoyne.

Frequently Asked Questions (FAQs)

Q1: What is Pyrapropoyne and what is its mode of action?

Pyrapropoyne is a novel fungicide belonging to the pyrazolecarboxamide chemical class.^{[1][2]} Its primary mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as complex II, in the mitochondrial respiratory chain of fungi.^{[3][4][5][6]} By blocking this enzyme, Pyrapropoyne disrupts cellular respiration and energy production, ultimately leading to fungal cell death.^{[4][7][8]}

Q2: Why is uniform spray coverage essential for Pyrapropoyne's efficacy?

As a fungicide, Pyrapropoyne's effectiveness relies on direct contact with the target fungal pathogens. Uniform coverage ensures that a lethal dose is delivered across the entire plant surface, leaving no areas unprotected where fungi could establish and proliferate. Inadequate

coverage can lead to inconsistent disease control and may contribute to the development of fungicide resistance.

Q3: What are the key spray parameters I need to control for uniform coverage?

The most critical parameters to manage are:

- **Nozzle Type and Size:** This determines the spray pattern and initial droplet size.
- **Spray Pressure:** Affects the droplet size and the velocity at which droplets exit the nozzle.
- **Spray Volume:** The total amount of liquid applied per unit area.
- **Boom Height/Nozzle Distance to Target:** Influences the uniformity of the spray pattern on the target surface.
- **Travel Speed:** Affects the application rate.

Q4: How does the formulation of Pyrapropoyne affect spray optimization?

While specific commercial formulations of Pyrapropoyne are not yet widely detailed, the type of formulation (e.g., Suspension Concentrate - SC, Emulsifiable Concentrate - EC, or Wettable Powder - WP) significantly impacts spray preparation and application.

- **Suspension Concentrates (SC):** These are dispersions of solid active ingredient in water. They may require continuous agitation to prevent settling.
- **Emulsifiable Concentrates (EC):** These are solutions of the active ingredient in an oil-based solvent with an emulsifier. They typically mix well with water but can affect spray droplet size.
- **Wettable Powders (WP):** These are dry powders that are mixed with water to form a suspension. They require thorough initial mixing and constant agitation. The abrasive nature of some WP formulations can also accelerate nozzle wear.

Q5: What is spray drift and how can I minimize it when applying Pyrapropoyne?

Spray drift is the off-target movement of spray droplets. It reduces the amount of active ingredient reaching the target, can cause environmental contamination, and may damage non-

target crops. To minimize drift:

- **Select low-drift nozzles:** Air-induction nozzles are designed to produce larger, heavier droplets that are less susceptible to wind.
- **Optimize spray pressure:** Avoid excessively high pressures which create a higher proportion of fine, drift-prone droplets.
- **Lower the boom height:** The closer the nozzles are to the target, the less time droplets are exposed to wind.
- **Avoid spraying in windy conditions:** Monitor weather conditions and spray when wind speeds are low.
- **Consider using a drift-reducing adjuvant:** These adjuvants can increase the viscosity of the spray solution, leading to larger droplets.

Troubleshooting Guide

Problem	Potential Cause	Troubleshooting Steps
Uneven Spray Coverage (Streaking)	Clogged or worn nozzles.	- Clean all nozzles and filters.- Inspect nozzles for wear and replace if necessary. Ensure all nozzles on the boom are of the same type and size.
Incorrect boom height.	- Adjust the boom height according to the nozzle manufacturer's recommendations for the specific nozzle angle and spacing to ensure proper pattern overlap.	
Improper spray pressure.	- Verify that the spray pressure is within the recommended range for the nozzles being used. Pressures that are too low can result in poor pattern development.	
Inadequate agitation (for SC or WP formulations).	- Ensure the sprayer's agitation system is running continuously, from initial mixing through to the completion of spraying, to keep the Pyrapropoyne formulation evenly suspended.	
Poor Coverage in Dense Canopies	Insufficient spray volume.	- Increase the water volume per acre to ensure adequate penetration and coverage throughout the plant canopy.
Droplet size is too large.	- While large droplets reduce drift, they may not provide sufficient coverage in dense foliage. Consider adjusting pressure or nozzle type to	

	produce a medium-sized droplet.	
Incorrect nozzle angle or arrangement.	- For some applications, angled nozzles or drop nozzles may be necessary to target all parts of the plant.	
Foaming in the Spray Tank	Formulation properties (especially with some EC formulations or adjuvants).	- Add a defoaming agent to the tank.- Fill the tank by adding water first, then the Pyrapropoyne formulation, and minimize the amount of air introduced during filling.
Clogged Nozzles	Incompatible tank mix partners.	- Conduct a jar test to check for physical compatibility before mixing chemicals in the spray tank.
Poor quality water (high in minerals).	- Use clean water and appropriate water conditioners if necessary.	
Inadequate filtration.	- Ensure all filters (tank, in-line, and nozzle screens) are clean and of the correct mesh size for the formulation being sprayed.	
Observed Phytotoxicity (Crop Injury)	Incorrect application rate or concentration.	- Double-check all calculations for the mixing ratio and ensure the sprayer is properly calibrated.
Contamination of the sprayer with a previous product.	- Thoroughly clean the sprayer, including the tank, hoses, and nozzles, according to the cleaning instructions for the previously used product.	

Unfavorable environmental conditions (e.g., high temperatures).

- Avoid spraying during periods of high heat and low humidity, as this can increase the concentration of the active ingredient as water evaporates and may lead to crop injury.

Data Presentation: Spray Parameter Relationships

Table 1: Influence of Nozzle Type and Pressure on Droplet Size Classification

Nozzle Type	Pressure (PSI)	Typical Droplet Size Classification	Drift Potential
Standard Flat-Fan	20	Medium	Moderate
	40	Fine	
	60	Very Fine	
Air Induction (AI)	30	Coarse	Low
	60	Medium-Coarse	
	90	Medium	
Turbo TeeJet (TT)	20	Coarse	Low
	40	Medium	
	60	Medium-Fine	

Note: This table provides a general guide. Always consult the specific nozzle manufacturer's charts for precise droplet size information.

Table 2: Recommended Boom Height for Different Nozzle Spray Angles and Spacings

Nozzle Spacing	65° Spray Angle	80° Spray Angle	110° Spray Angle
20 inches	22-24 inches	17-19 inches	10-12 inches
30 inches	33-35 inches	26-28 inches	15-18 inches

Note: This table assumes a 30-50% overlap of the spray pattern for uniform coverage.

Experimental Protocols

Protocol 1: Sprayer Calibration

Objective: To ensure the sprayer is delivering a precise and uniform volume of spray solution per unit area.

Materials:

- Sprayer
- Clean water
- Measuring tape
- Stopwatch
- Graduated measuring container
- Flags or markers

Methodology:

- Pre-calibration Check:
 - Thoroughly clean the entire sprayer system.
 - Check all hoses for leaks or cracks.
 - Ensure all nozzles are the same type, size, and in good condition.

- Fill the spray tank with clean water.
- Determine Actual Travel Speed:
 - Measure a known distance (e.g., 200 feet) in the field where spraying will occur.
 - Record the time it takes for the sprayer to travel this distance at the intended spraying speed and throttle setting.
 - Calculate the travel speed in miles per hour (MPH):
 - $\text{Speed (MPH)} = (\text{Distance (feet)} / \text{Time (seconds)}) * 0.682$
- Measure Nozzle Output:
 - With the sprayer stationary, bring it up to the desired operating pressure.
 - Using a measuring container, collect the output from a single nozzle for a set amount of time (e.g., 1 minute).
 - Repeat this for several nozzles across the boom to check for uniformity. The output of any single nozzle should not deviate by more than 10% from the average. Replace any nozzles that fall outside this range.
 - Calculate the average nozzle output in gallons per minute (GPM).
- Calculate Application Rate:
 - Use the following formula to calculate the sprayer's application rate in gallons per acre (GPA):
 - $\text{GPA} = (\text{GPM} * 5940) / (\text{MPH} * \text{Nozzle Spacing (inches)})$
- Adjust and Re-calibrate:
 - If the calculated GPA is not the desired rate, adjust the travel speed or spray pressure and repeat the calibration process. Note that changing the pressure will also affect droplet size.

Protocol 2: Assessing Spray Coverage Uniformity with Water-Sensitive Paper

Objective: To visually and quantitatively assess the distribution and density of spray droplets on the target surface.

Materials:

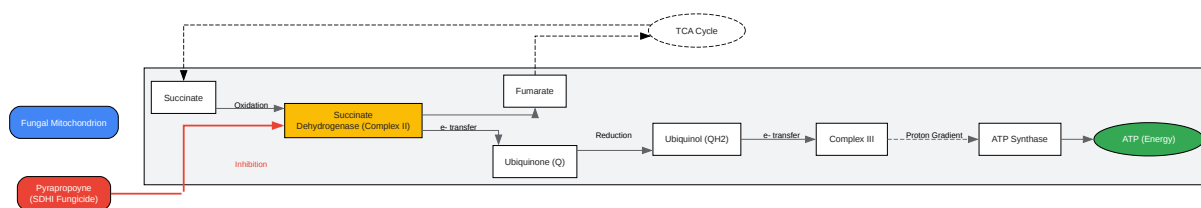
- Water-sensitive paper (WSP)[9][10][11]
- Gloves
- Tweezers
- Stapler or clips
- Stakes (if needed)
- Scanner or a high-resolution camera
- Image analysis software (e.g., DepositScan from USDA-ARS or other available tools)[12]

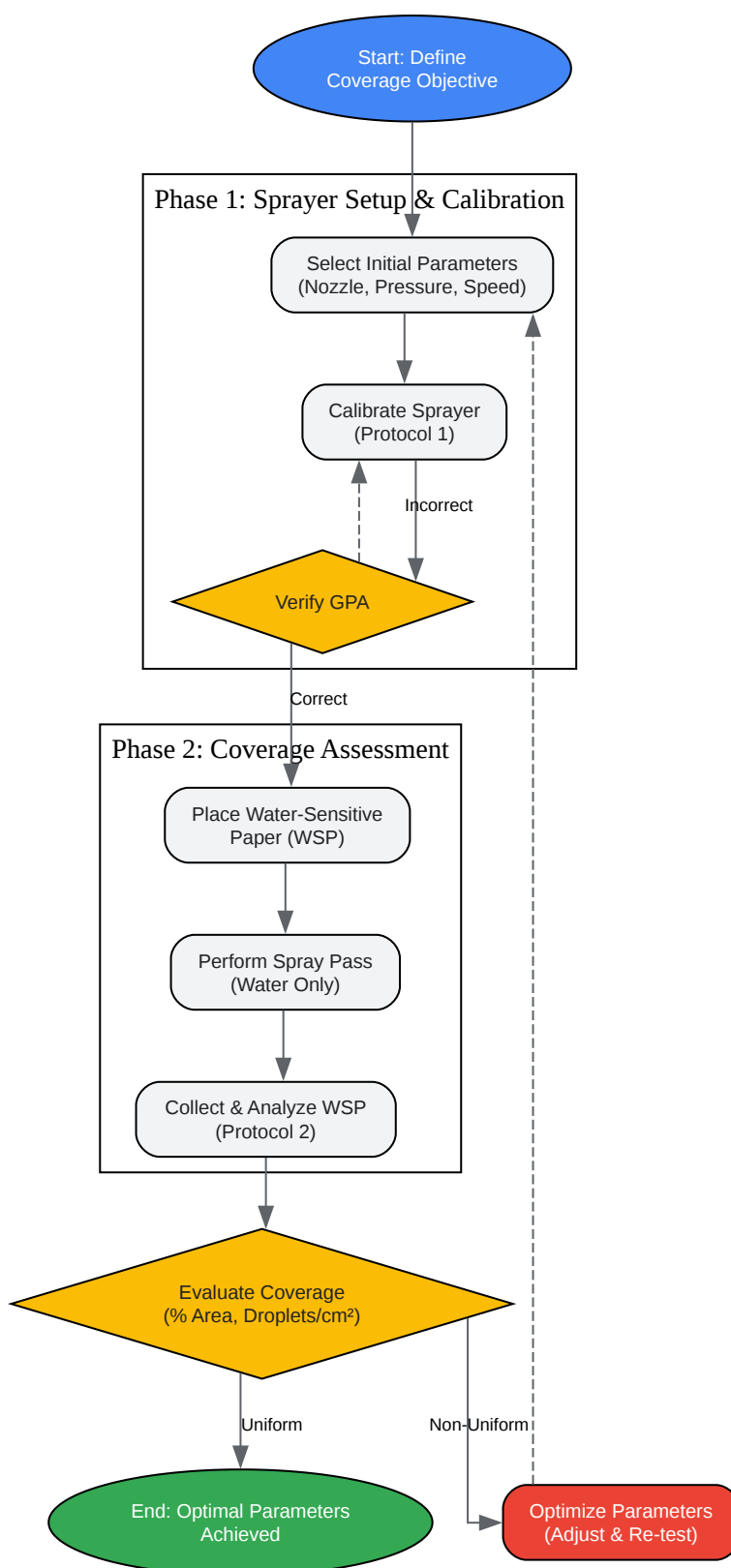
Methodology:

- Placement of Water-Sensitive Paper:
 - Handle WSP by the edges, preferably with gloves or tweezers, to avoid moisture contamination.[9]
 - Securely attach the WSP to the target surfaces at various locations and orientations. For plant targets, place cards in the upper, middle, and lower parts of the canopy, facing different directions to assess penetration.[10][13]
 - Create a map of the WSP locations for later analysis.
- Spray Application:

- Fill the sprayer with water (a tracer dye can be added for fluorometric analysis if desired, but is not necessary for WSP).
- Perform a spray pass over the target area using the intended application parameters (speed, pressure, etc.).
- Collection and Analysis:
 - Allow the WSP to dry completely before collecting them to avoid smearing the droplet stains.[\[12\]](#)
 - Carefully collect the cards, keeping them in order according to your map.
 - Scan the cards at a high resolution (e.g., 600 dpi).
 - Use image analysis software to quantify the percent area coverage and droplet density (droplets per cm²).[\[2\]](#)
- Interpretation:
 - Visually inspect the cards for uniformity. Streaks or large gaps indicate poor distribution.
 - For many fungicide applications, a target of 10-15% coverage with a density of 85 droplets/cm² is considered adequate for good efficacy.[\[10\]](#)
 - Use the quantitative data to compare the effectiveness of different sprayer setups (e.g., different nozzles or pressures) and optimize for the most uniform coverage.

Visualizations





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References

- 1. researchgate.net [researchgate.net]
- 2. upcommons.upc.edu [upcommons.upc.edu]
- 3. ndsu.edu [ndsu.edu]
- 4. site.caes.uga.edu [site.caes.uga.edu]
- 5. SDHI fungicides | FRAC [frac.info]
- 6. SDHI Fungicide Toxicity and Associated Adverse Outcome Pathways | Encyclopedia MDPI [encyclopedia.pub]
- 7. researchgate.net [researchgate.net]
- 8. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Harrell's Pesticides | Custom Fertilizer & Branded Chemistry Solutions [harrells.com]
- 10. How to evaluate airblast coverage – Sprayers 101 [sprayers101.com]
- 11. Water Sensitive Paper For Agricultural Spraying - Innoquest Inc [innoquestinc.com]
- 12. How Can You Measure Spray Coverage? | Smarter Spraying for Apples [smartapplespray.plantpath.iastate.edu]
- 13. aws.agroconsultasonline.com.ar [aws.agroconsultasonline.com.ar]
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